

SR-318 (CAS: 2413286-32-3): A Technical Guide for Researchers

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Compound of Interest

Compound Name: SR-318

Cat. No.: B2384723

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **SR-318**, a potent and highly selective dual inhibitor of p38 α and p38 β mitogen-activated protein kinases (MAPKs). **SR-318** serves as a valuable chemical probe for investigating the roles of these kinases in various physiological and pathological processes, including inflammation and cancer.

Core Compound Information

SR-318 is a type-II inhibitor that specifically targets the inactive, DFG-out conformation of p38 α and p38 β , contributing to its high selectivity.^[1] Its systematic chemical name is 5-Amino-N-(4-((3-cyclohexylpropyl)carbamoyl)benzyl)-1-phenyl-1H-pyrazole-4-carboxamide.

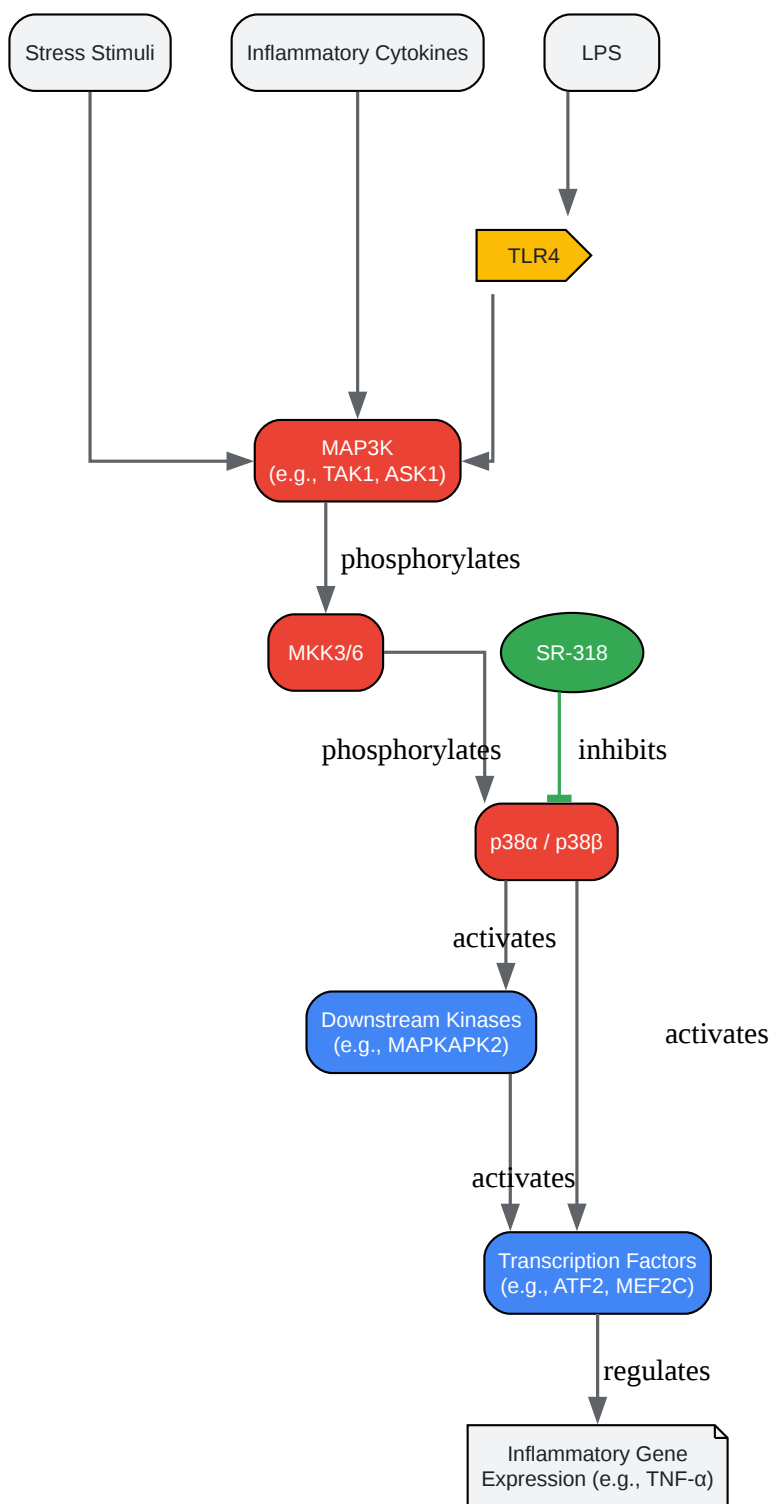
Property	Value	Source
CAS Number	2413286-32-3	^[1]
Molecular Formula	C ₂₇ H ₃₃ N ₅ O ₂	^[1]
Molecular Weight	459.58 g/mol	^[1]
Appearance	White to beige powder	^[1]
Solubility	DMSO: \geq 2 mg/mL	^[1]

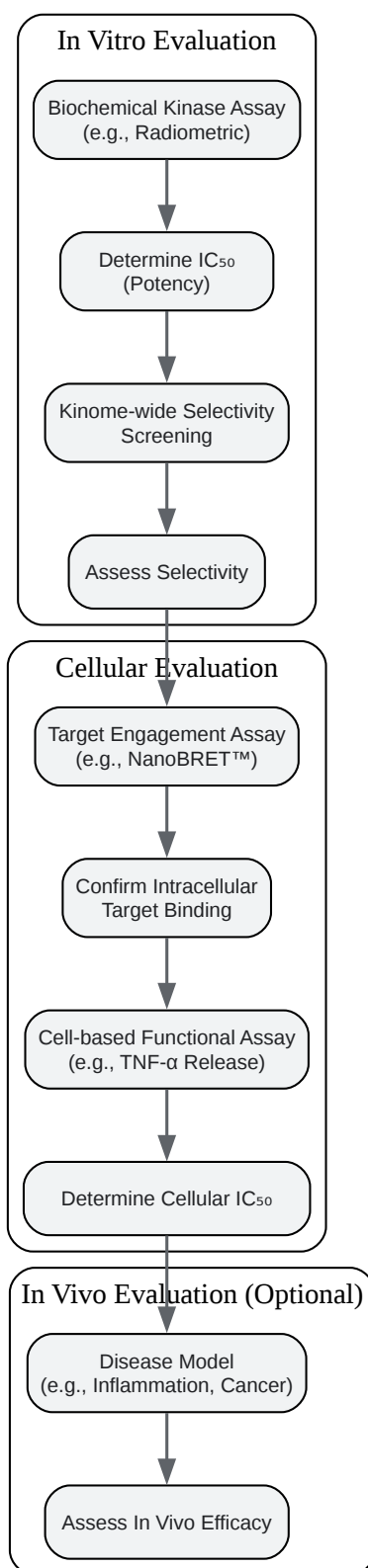
Mechanism of Action: Targeting the p38 MAPK Signaling Pathway

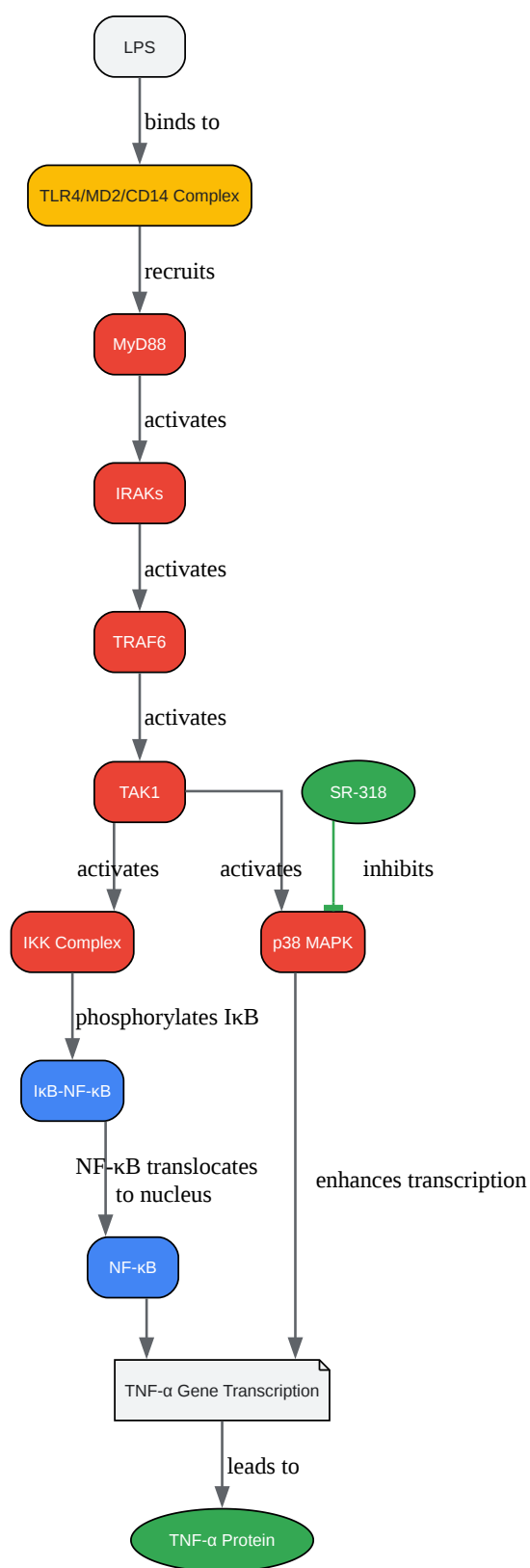
The p38 MAPK signaling pathway is a critical mediator of cellular responses to external stresses, such as inflammatory cytokines (e.g., TNF- α and IL-1), lipopolysaccharide (LPS), and environmental stressors.^{[2][3][4]} This pathway plays a central role in cell differentiation, apoptosis, and inflammation.^{[2][3][4]}

SR-318 exerts its effects by inhibiting p38 α and p38 β , two key isoforms in this pathway. By binding to the inactive conformation, **SR-318** prevents the phosphorylation and subsequent activation of downstream targets, thereby modulating the inflammatory response.

Below is a diagram illustrating the canonical p38 MAPK signaling cascade and the point of inhibition by **SR-318**.





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